

dealing with the lachrymatory properties of 1,3-Bis(bromomethyl)benzene

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Compound of Interest

Compound Name: 1,3-Bis(bromomethyl)benzene

Cat. No.: B165771

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Technical Support Center: 1,3-Bis(bromomethyl)benzene

This guide provides essential safety information, troubleshooting advice, and detailed protocols for researchers, scientists, and drug development professionals working with the potent lachrymatory agent, **1,3-Bis(bromomethyl)benzene** (also known as α,α' -Dibromo-m-xylene).

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **1,3-Bis(bromomethyl)benzene**?

A1: **1,3-Bis(bromomethyl)benzene** is a powerful lachrymatory agent, meaning it can cause immediate and severe irritation to the eyes, leading to tearing, pain, and temporary blindness. [1][2] It is also classified as a corrosive substance that can cause severe skin burns and damage to the respiratory tract if inhaled.[3][4][5][6] The dust and vapors are particularly hazardous.

Q2: What are the immediate symptoms of exposure to **1,3-Bis(bromomethyl)benzene**?

A2: Upon exposure, you may experience intense eye pain, excessive tearing, blepharospasm (involuntary eyelid closure), and a burning sensation in the eyes, nose, throat, and on the skin. [2][7] Inhalation can lead to coughing, chest tightness, and difficulty breathing.[7]

Q3: How does **1,3-Bis(bromomethyl)benzene** cause eye and skin irritation?

A3: Like many lachrymatory agents, **1,3-Bis(bromomethyl)benzene** acts as an alkylating agent. Its reactive bromomethyl groups can covalently bond to sensory nerve receptors in the cornea and skin, specifically activating ion channels like TRPA1.[\[2\]](#) This activation leads to a rapid inflammatory response, pain, and the sensation of irritation.[\[2\]\[8\]](#)

Q4: Is there an antidote for exposure to **1,3-Bis(bromomethyl)benzene**?

A4: There is no specific antidote for exposure.[\[7\]](#) Treatment focuses on immediate decontamination to remove the agent and supportive care to manage the symptoms.[\[7\]\[8\]](#)

Troubleshooting Guide

Issue: I can smell a sharp, irritating odor in the lab, but I haven't opened the main container of **1,3-Bis(bromomethyl)benzene**.

- Possible Cause: There may be a small spill or residual contamination on a piece of equipment or a lab surface. The vapor pressure of the compound, although low, is sufficient to cause irritation at very low concentrations.
- Solution:
 - Immediately notify colleagues and restrict access to the affected area.
 - If you feel any eye or respiratory irritation, evacuate the area and follow the first aid procedures outlined in the Experimental Protocols section.
 - Wearing full Personal Protective Equipment (PPE), including a respirator with an appropriate cartridge, visually inspect the work area for any spills.
 - Neutralize and clean any suspected contamination using the decontamination protocol provided below.
 - Ensure laboratory ventilation is functioning correctly.

Issue: My eyes started to tear up while I was weighing out **1,3-Bis(bromomethyl)benzene**, even though I was wearing safety glasses.

- Possible Cause: Safety glasses alone do not provide a sufficient seal against the vapors and fine dust of this compound.
- Solution:
 - Immediately and safely move away from the source of exposure.
 - Proceed to an emergency eyewash station and flush your eyes for at least 15 minutes.[5] [9][10]
 - Seek medical attention.
 - Prevention: Always handle **1,3-Bis(bromomethyl)benzene** in a certified chemical fume hood.[5] Wear chemical splash goggles and a face shield for full protection.[3][10]

Issue: I accidentally spilled a small amount of **1,3-Bis(bromomethyl)benzene** powder on my gloved hand.

- Possible Cause: Accidental spillage during transfer.
- Solution:
 - Immediately remove the contaminated glove without touching your skin with the outside of the glove.
 - Wash your hands thoroughly with soap and water.
 - Place the contaminated glove and any other contaminated materials in a sealed bag for hazardous waste disposal.
 - If skin contact is suspected, wash the affected area with copious amounts of soap and water for at least 15 minutes and seek medical advice.[3]

Quantitative Data

Property	Value	Source
Molecular Formula	<chem>C8H8Br2</chem>	[6]
Molecular Weight	263.96 g/mol	[6] [11] [12]
Appearance	White to pale yellow solid	[11]
Melting Point	74-77 °C	[11]
Hazard Statements	H314: Causes severe skin burns and eye damage. H330: Fatal if inhaled.	[6]
Signal Word	Danger	[4] [6]

Experimental Protocols

Protocol 1: Safe Handling and Weighing of 1,3-Bis(bromomethyl)benzene

- Preparation:
 - Work exclusively within a certified chemical fume hood.[\[5\]](#)
 - Ensure an emergency eyewash station and safety shower are immediately accessible.[\[3\]](#)[\[10\]](#)
 - Don the following PPE:
 - Nitrile gloves (double-gloving is recommended).
 - Chemical-resistant lab coat.
 - Chemical splash goggles and a full-face shield.[\[3\]](#)[\[10\]](#)
 - A NIOSH-approved respirator with cartridges appropriate for organic vapors and acid gases.
- Procedure:

- Place a tared weigh boat on an analytical balance inside the fume hood.
- Carefully open the container of **1,3-Bis(bromomethyl)benzene**, avoiding any dispersal of dust.
- Using a clean, designated spatula, transfer the desired amount of the solid to the weigh boat.
- Securely close the main container.
- Proceed with your experimental setup within the fume hood.

- Decontamination of Equipment:
 - Wipe down the spatula and any other contaminated surfaces with a cloth soaked in a freshly prepared 10% sodium bicarbonate solution, followed by isopropanol, and then water.
 - Dispose of all contaminated disposables in a designated hazardous waste container.

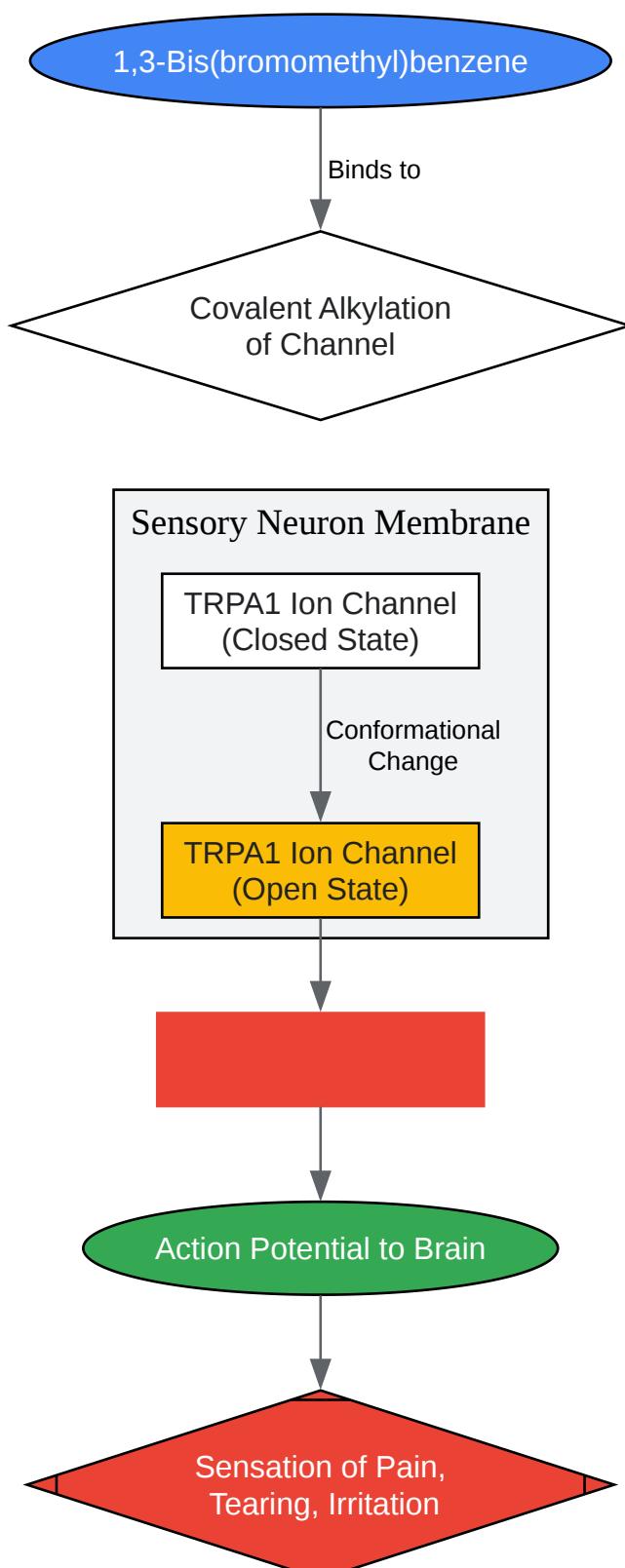
Protocol 2: Emergency First Aid for Exposure

- Eye Contact:
 - Immediately flush the eyes with copious amounts of water for at least 15 minutes at an emergency eyewash station, occasionally lifting the upper and lower eyelids.[5][9][10]
 - Remove contact lenses if present and easy to do.[5]
 - Seek immediate medical attention.[4][5]
- Skin Contact:
 - Immediately remove all contaminated clothing.[5][9]
 - Wash the affected skin area with large amounts of soap and water for at least 15 minutes. [3]
 - Seek immediate medical attention.[3][5]

- Inhalation:
 - Move the affected person to fresh air immediately.[3][5]
 - If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration.[5]
 - Seek immediate medical attention.[4][5]
- Ingestion:
 - Do NOT induce vomiting.[5]
 - Rinse the mouth with water.[5]
 - Never give anything by mouth to an unconscious person.[9]
 - Seek immediate medical attention.[9]

Visualizations





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